

Boc-NH-PEG5-CH₂CH₂COOH molecular weight and formula

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Compound of Interest

Compound Name: Boc-NH-PEG5-CH₂CH₂COOH

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A Technical Overview of Boc-NH-PEG5-CH₂CH₂COOH

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical specifications for the bifunctional PEG linker, **Boc-NH-PEG5-CH₂CH₂COOH**. This reagent is of significant interest in bioconjugation, proteomics, and drug delivery, particularly in the development of Proteolysis Targeting Chimeras (PROTACs). The molecule features a terminal Boc-protected amine and a terminal carboxylic acid, separated by a five-unit polyethylene glycol (PEG) spacer. This structure allows for the sequential and controlled conjugation to different molecules of interest.

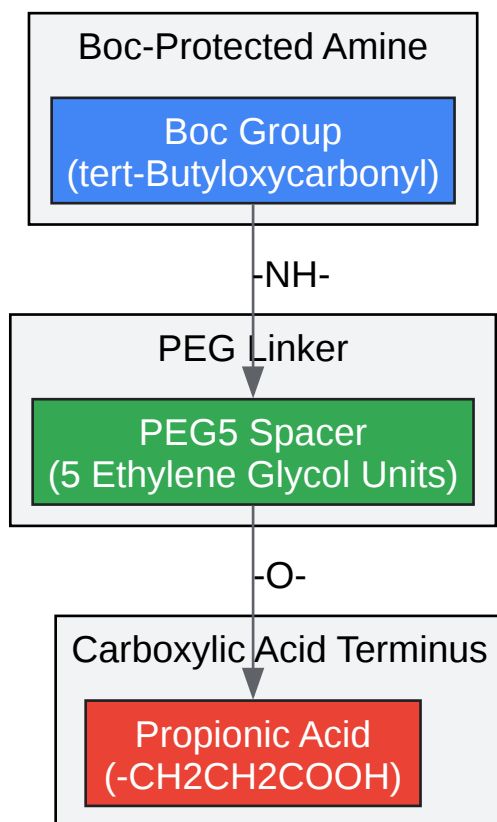
Molecular Properties

The fundamental molecular characteristics of **Boc-NH-PEG5-CH₂CH₂COOH** are summarized below. These values are critical for stoichiometric calculations in conjugation reactions and for the characterization of resulting conjugates.

Property	Value	Citations
Molecular Formula	C ₁₈ H ₃₅ NO ₉	[1][2][3]
Molecular Weight	409.47 g/mol	[1][2][3]
CAS Number	1347750-78-0	[1][2][3]
Appearance	Viscous Liquid	[2][3]
Purity	≥97%	[1]

Structural Representation

The logical structure of **Boc-NH-PEG5-CH₂CH₂COOH** is composed of three key functional units: the Boc-protecting group, the PEG5 linker, and the propionic acid moiety. This arrangement enables a versatile two-step conjugation strategy. The Boc group provides a stable protection for the amine, which can be selectively removed under acidic conditions to reveal a primary amine for subsequent modification.



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References

- 1. chemscene.com [chemscene.com]
- 2. purepeg.com [purepeg.com]
- 3. medchemexpress.com [medchemexpress.com]
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